Technical Guide: PP-2-MCPD-d5 (CAS 1426395-62-1)

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Compound of Interest

Compound Name:	*1,3-Dipalmitoyl-2-chloropropanediol-d5*
CAS No.:	*1426395-62-1*
Cat. No.:	*B589697*

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Advanced Protocols for Direct LC-MS/MS Quantitation of Chloropropanol Esters

Executive Summary

PP-2-MCPD-d5 (**1,3-Dipalmitoyl-2-chloropropanediol-d5**) is a stable isotope-labeled reference standard essential for the accurate quantification of 2-MCPD esters in edible oils and processed foods. Unlike indirect methods that hydrolyze esters into free MCPD, this molecule enables Direct LC-MS/MS analysis, allowing researchers to distinguish between specific ester species (e.g., dipalmitate vs. dioleate) and verify the efficiency of sample preparation workflows.

Primary Utility:

- Internal Standard (IS): Corrects for matrix effects, ionization suppression, and extraction losses in LC-MS/MS.

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- Method Validation: Used to validate transesterification efficiency in indirect methods (AOCS Cd 29c-13).
- Regulatory Compliance: Supports testing for EU limits on process contaminants in palm oil and infant formula.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Specification
Chemical Name	1,3-Dipalmitoyl-2-chloropropanediol-d5
Synonyms	PP-2-MCPD-d5; Hexadecanoic acid, 1,1'-(2-chloro-1,3-propanediyl-d5) ester
CAS Number	1426395-62-1
Molecular Formula	$C_{35}H_{62}D_5ClO_4$
Molecular Weight	~592.39 g/mol (Monoisotopic Mass: ~591.50 Da)
Isotopic Purity	≥ 98 atom % D
Solubility	Soluble in Toluene, Dichloromethane (DCM), Ethyl Acetate; Insoluble in Water.[1]
Storage	-20°C (Dessicated). Stable for >2 years if protected from moisture/light.

Structural Visualization

The deuterium labels (d5) are located on the glycerol backbone, ensuring the label is retained even if the fatty acid chains are cleaved (a critical feature for indirect method validation).

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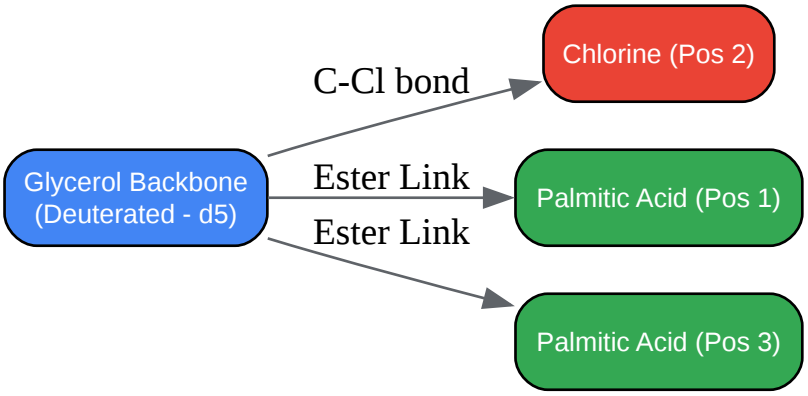


Fig 1: Structural topology of PP-2-MCPD-d5 showing d5-backbone labeling.

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Analytical Application: Direct LC-MS/MS Methodology

The direct analysis of MCPD esters is superior to indirect methods when specific ester profiles are required.[2] The following protocol utilizes PP-2-MCPD-d5 as the internal standard.

Experimental Workflow

Objective: Quantify 1,3-Dipalmitoyl-2-MCPD in Palm Oil.

- Sample Preparation (Double SPE Method):
  - Spiking: Weigh 100 mg of oil. Add 50 µL of PP-2-MCPD-d5 solution (10 µg/mL in Toluene).
  - SPE 1 (Silica Gel): Condition with Hexane. Load sample. Wash with Hexane/Ethyl Acetate (95:5) to remove triglycerides (TAGs). Elute MCPD esters with Hexane/Ethyl Acetate (80:20).
  - SPE 2 (C18): Further purification to remove remaining non-polar lipids.
  - Reconstitution: Evaporate solvent and reconstitute in 2-Propanol/Methanol (1:1).
- LC-MS/MS Parameters:
  - Column: C18 Reverse Phase (e.g., Kinetex 2.6 µm, 100 x 2.1 mm).

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- Mobile Phase:
  - A: Methanol + 2mM Ammonium Formate + 0.1% Formic Acid.[3]
  - B: Isopropanol + 2mM Ammonium Formate + 0.1% Formic Acid.
- Ionization: ESI Positive Mode (Ammonium Adduct formation is dominant).

MRM Transition Table

The ammonium adduct [M+NH4]+ is the preferred precursor ion.

Analyte	Precursor Ion (m/z)	Product Ion (Quantifier)	Product Ion (Qualifier)	Collision Energy (eV)
PP-2-MCPD (Native)	605.5 $[M+NH_4]^+$	331.2 [Mono-ester]$^+$	239.3 $[Acyl]^+$	15 - 25
PP-2-MCPD-d5 (IS)	610.5 $[M+NH_4]^+$	336.2 [Mono-ester-d5]$^+$	239.3 $[Acyl]^+$	15 - 25

Note: The shift of +5 Da in the precursor and the mono-ester fragment confirms the d5 label is on the glycerol backbone.

Workflow Diagram

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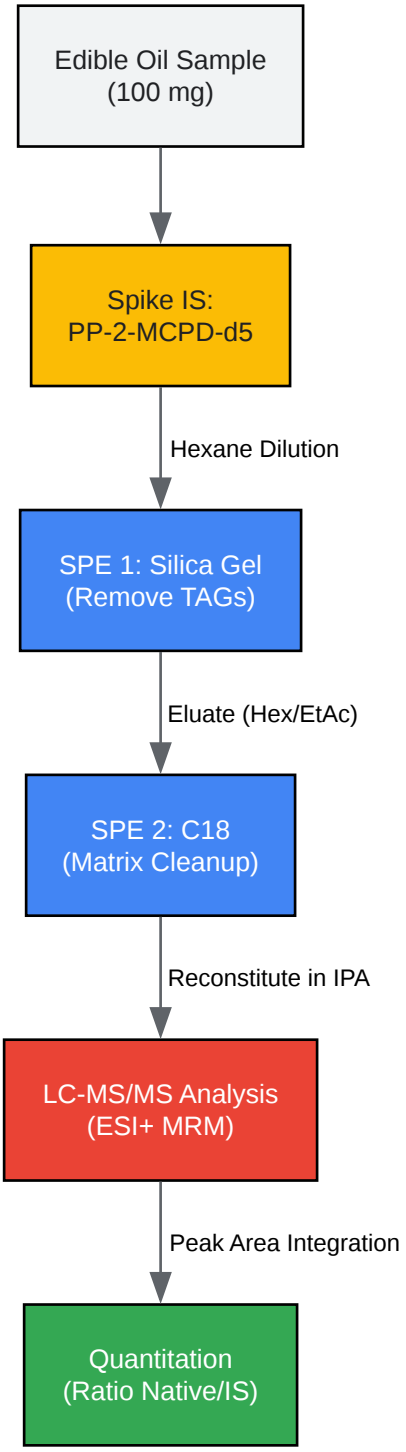


Fig 2: Sample preparation and analysis workflow for 2-MCPD esters.

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Scientific Integrity: Handling & Stability (E-E-A-T)

"Cross-Talk" & Isotopic Purity

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High isotopic purity (>98% d5) is critical. If the standard contains significant d0 (unlabeled) impurities, it will contribute to the native signal, causing false positives.

- Protocol Check: Always run a "Blank + IS" sample. If a peak appears in the native transition channel (605.5 -> 331.2), the IS is contributing interference (cross-talk) or is contaminated.

Transesterification Risk

In indirect methods (AOCS Cd 29c-13), esters are hydrolyzed.

- Use Case: Spiking PP-2-MCPD-d5 before the hydrolysis step allows you to calculate the Transformation Factor (TF).
- Calculation: If you spike 100% ester-d5 and recover only 80% free MCPD-d5, your hydrolysis efficiency is 80%. This factor is applied to the native results to correct for losses.

Storage

- Solvent: Store stock solutions in Toluene or DCM. Avoid alcohols (Methanol) for long-term storage of stock solutions to prevent transesterification over months.
- Temperature: -20°C is mandatory.

References

- MacMahon, S., et al. (2014). Liquid Chromatography–Tandem Mass Spectrometry (LC-MS/MS) Method for the Direct Detection of 2-Monochloropropanediol (2-MCPD) Esters in Edible Oils. Journal of Agricultural and Food Chemistry.
- American Oil Chemists' Society (AOCS). (2013). Official Method Cd 29a-13: 2- and 3-MCPD Fatty Acid Esters and Glycidol Fatty Acid Esters in Edible Oils and Fats by Acid Transesterification.
- European Food Safety Authority (EFSA). (2016). Risks for human health related to the presence of 3- and 2-monochloropropanediol (MCPD), and their fatty acid esters, and glycidyl fatty acid esters in food.[4] EFSA Journal.
- LGC Standards. (2024). Certificate of Analysis: **1,3-Dipalmitoyl-2-chloropropanediol-d5**.

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Sources

- 1. 1,3-Dipalmitoyl-2-chloropropanediol-d5 | LGC Standards [lgcstandards.com]
- 2. iris.unina.it [iris.unina.it]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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